

GC-MS quantification using Cyclohexyl Butyl Phthalate-d4 internal standard

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Compound of Interest

Compound Name: Cyclohexyl Butyl Phthalate-d4

Cat. No.: B1152692

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Application Note: High-Precision Quantification of Cyclohexyl Butyl Phthalate (CBP) via GC-MS/SIM using Deuterated Internal Standard (CBP-d4)

Abstract & Scope

Cyclohexyl Butyl Phthalate (CBP) (CAS: 84-64-0) is a mixed-ester phthalate used as a plasticizer in specific polymer applications. In the context of pharmaceutical Extractables and Leachables (E&L) (USP <1663>/<1664>) and environmental monitoring, CBP is a critical target due to its potential endocrine-disrupting properties.

This protocol details the quantification of CBP using Gas Chromatography-Mass Spectrometry (GC-MS) in Selected Ion Monitoring (SIM) mode.[1] The method relies on Isotope Dilution Mass Spectrometry (IDMS) using **Cyclohexyl Butyl Phthalate-d4** (CBP-d4) as the internal standard. This approach offers superior correction for matrix effects, extraction inefficiencies, and injection variability compared to external calibration or non-isotopic internal standards (e.g., Benzyl Benzoate).

The "Phthalate-Free" Directive (Critical Pre-Requisite)

WARNING: Phthalates are ubiquitous in laboratory environments (para film, plastic pipette tips, reagent cap liners, HVAC dust). Background contamination is the primary cause of method failure.

Mandatory Contamination Control Protocol:

- Glassware: All glassware must be baked at 400°C for 4 hours prior to use to depyrogenate and remove organic residues.[2]
- Solvents: Use only GC-MS Grade or "Phthalate-Free" certified solvents. Test every new lot of solvent by concentrating 100 mL to 1 mL and analyzing as a blank.
- Plastics: Strictly FORBIDDEN. Use glass syringes, stainless steel spatulas, and Teflon (PTFE) lined caps only. Do not use Parafilm.
- System Blank: Run a solvent blank before every calibration curve to ensure the GC inlet and column are free of carryover.

Experimental Workflow

Reagents & Standards

- Analyte: Cyclohexyl Butyl Phthalate (CBP), >98% purity.
- Internal Standard (IS): **Cyclohexyl Butyl Phthalate-d4** (Ring-1,2,3,4-d4), >98% isotopic purity.
 - Note: The d4 label on the benzene ring shifts the characteristic phthalic anhydride fragment from m/z 149 to m/z 153.
- Solvents: Dichloromethane (DCM), Hexane, Acetone (GC-MS Grade).

Sample Preparation (Liquid-Liquid Extraction)

- Step 1: Aliquot 10 mL of aqueous sample (or dissolved drug product) into a baked glass centrifuge tube.
- Step 2 (Spiking): Add 20 μ L of CBP-d4 IS working solution (e.g., 5 μ g/mL) to every sample, blank, and calibrator.

- Rationale: Spiking before extraction corrects for recovery losses.
- Step 3: Add 2 mL of Dichloromethane (DCM).
- Step 4: Vortex vigorously for 2 minutes. Centrifuge at 3000 rpm for 5 minutes to separate phases.
- Step 5: Transfer the bottom organic layer to a clean GC vial using a glass Pasteur pipette.
- Step 6: Evaporate to dryness under a gentle stream of Nitrogen (using a metal needle, not plastic). Reconstitute in 200 μ L Iso-octane or Hexane.

GC-MS Method Parameters

Parameter	Setting / Description
Instrument	Agilent 7890/5977 or equivalent Single Quadrupole MS
Column	DB-5ms UI (or Rxi-5ms): 30 m \times 0.25 mm ID \times 0.25 μ m film
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)
Inlet	Splitless Mode (Purge flow 50 mL/min at 1.0 min)
Inlet Temp	280°C
Transfer Line	290°C
Oven Program	60°C (1 min hold) \rightarrow 20°C/min to 220°C \rightarrow 5°C/min to 280°C \rightarrow 20°C/min to 310°C (3 min hold)
Ion Source	Electron Impact (EI), 70 eV, 230°C
Acquisition	SIM Mode (Selected Ion Monitoring)

MS SIM Table (Quantification)

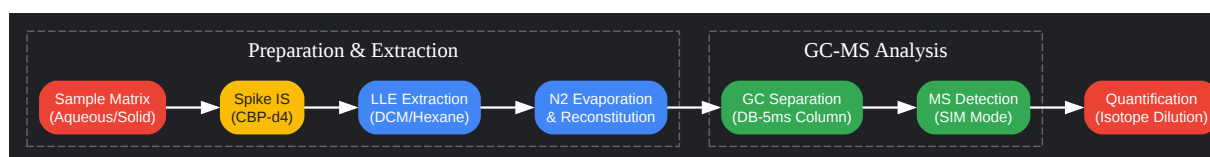
Compound	Type	Retention Time (min)*	Quant Ion (m/z)	Qualifier Ions (m/z)
CBP (Native)	Analyte	~14.5	149.0	167.1, 223.1
CBP-d4	Internal Std	~14.5	153.0	171.1, 227.1

- Note: Retention times must be experimentally verified. CBP-d4 will co-elute with CBP; MS resolution separates them.
- Mechanistic Insight: The m/z 149 ion is the protonated phthalic anhydride ion
 - . The d4-ring label shifts this to m/z 153
 - , providing interference-free quantification.

Visualized Workflows (Graphviz)

Figure 1: Analytical Workflow

Caption: Step-by-step protocol ensuring contamination control and isotopic correction.

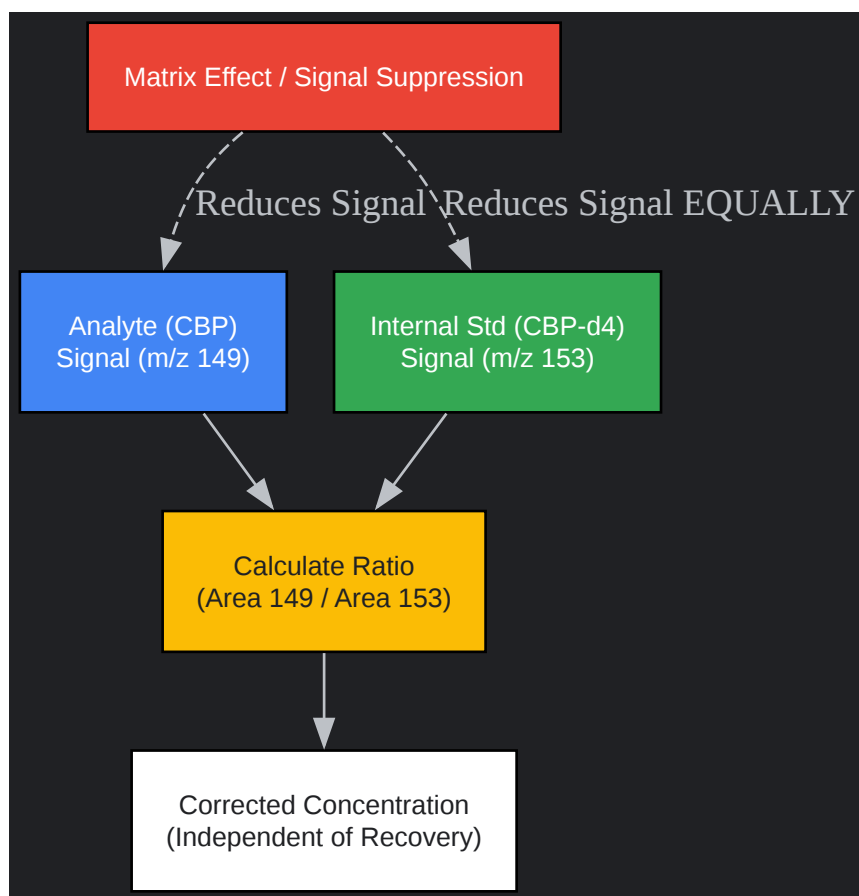


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[3]

Figure 2: Isotope Dilution Mechanism

Caption: Logic flow demonstrating how CBP-d4 corrects for matrix effects and signal drift.



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Data Analysis & Calculations

Do not use simple external calibration. Use the Response Factor (RF) method.

1. Calculate Response Factor (RF) from Standards:

2. Calculate Sample Concentration:

Where:

- = Integrated peak area of m/z 149.
- = Integrated peak area of m/z 153.
- = Known concentration of CBP-d4 spiked into the sample.

Linearity Requirement: The Relative Standard Deviation (RSD) of the RFs across the calibration curve (e.g., 10–1000 ng/mL) must be < 20% (or <15% for validated pharma assays).

Troubleshooting & Best Practices

- Issue: High Background in Blank.
 - Root Cause:[4] Contaminated solvents or septum bleed.
 - Fix: Switch to "BTO" (Bleed Temperature Optimized) septa. Bake inlet liner. Verify solvent purity.
- Issue: Poor Resolution between CBP and other Phthalates.
 - Root Cause:[4] Fast ramp rate.
 - Fix: CBP is structurally similar to DBP (Dibutyl Phthalate) and DCHP (Dicyclohexyl Phthalate). Ensure the oven ramp between 200°C and 280°C is slow (5°C/min) to separate these isomers.
- Issue: Low IS Recovery.
 - Root Cause:[4] Emulsion formation during extraction.
 - Fix: Add NaCl (salting out) to the aqueous phase before extraction to improve phase separation.

References

- USP <1663> Assessment of Extractables Associated with Pharmaceutical Packaging/Delivery Systems. United States Pharmacopeia.[5]
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- EPA Method 8061A: Phthalate Esters by Gas Chromatography with Electron Capture Detection (GC/ECD). (Applicable to GC-MS prep). U.S. Environmental Protection Agency.[4][6][7]

- Source:
- CDC Laboratory Procedure: Phthalates and Phthalate Alternatives in Urine. (Demonstrates IDMS/SIM principles). Centers for Disease Control and Prevention.
- Source:
- Sigma-Aldrich (Merck). Dicyclohexyl phthalate-3,4,5,6-d4 PESTANAL® Analytical Standard.
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